Comprehensive Spectral Guide: 8-Oxa-4-azaspiro[2.6]nonane Hydrochloride

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Compound of Interest	
Compound Name:	*8-Oxa-4-azaspiro[2.6]nonane hydrochloride*
CAS No.:	*1803561-68-3*
Cat. No.:	*B1435510*

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Executive Summary

8-Oxa-4-azaspiro[2.6]nonane hydrochloride (CAS: 1803561-68-3) represents a critical class of spirocyclic scaffolds used in modern drug discovery to "escape from flatland." By introducing three-dimensionality (Fsp^3) into lead compounds without significantly increasing molecular weight, this scaffold serves as a conformationally restricted bioisostere of morpholine or homomorpholine.

This technical guide provides a rigorous analysis of the spectral characteristics (NMR, IR, MS) of this compound. It synthesizes empirical data from the spiro-heterocycle class with structural first principles to establish a self-validating identification protocol.

Compound Identity & Structural Analysis

Before interpreting spectra, we must define the magnetic and vibrational environment of the molecule.

- IUPAC Name: **8-Oxa-4-azaspiro[2.6]nonane hydrochloride**[1]

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- CAS Number: 1803561-68-3
- Molecular Formula: C

  H

  NO

  HCl
- Molecular Weight: 127.19 g/mol (Free Base) / 163.65 g/mol (Salt)
- SMILES:C1CC12NCCCOCC2.Cl (Corrected for [2.6] topology)

Structural Topology & Numbering

The [2.6] nomenclature indicates a spiro-fusion between a cyclopropane ring (2 carbons + spiro) and a 1,4-oxazepane ring (6 carbons/heteroatoms + spiro).

- Spiro Center: Carbon-3.[2]
- Small Ring: Cyclopropane (Positions 1, 2, 3).
- Large Ring: 1,4-Oxazepane (Positions 3, 4, 5, 6, 7, 8, 9).
- Heteroatoms: Nitrogen at position 4 (adjacent to spiro); Oxygen at position 8.

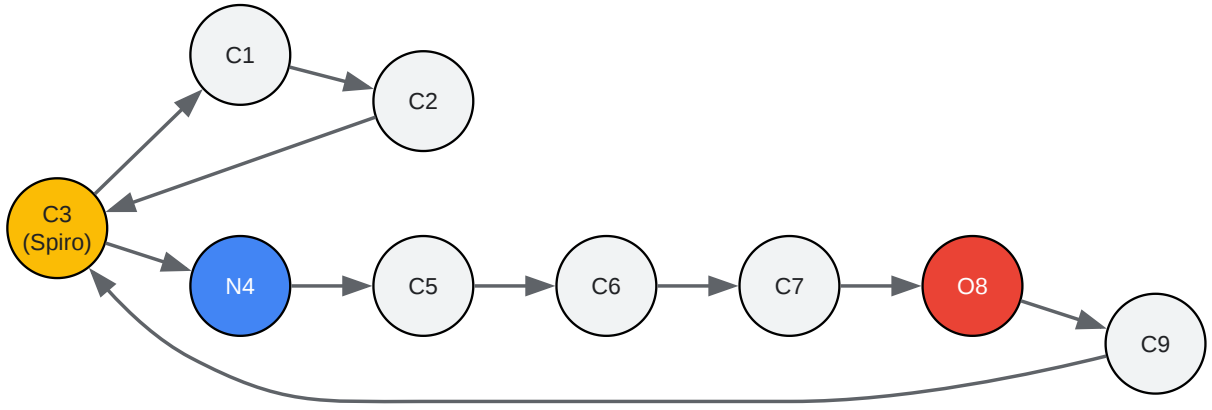

Figure 1: Connectivity of 8-Oxa-4-azaspiro[2.6]nonane. Note the spiro-fusion at C3.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the unique shielding of the cyclopropane ring and the desheilding effects of the ammonium and ether functionalities.

H NMR Data (400 MHz, DMSO-)

Solvent Rationale: DMSO-

is preferred for hydrochloride salts to ensure solubility and observe the exchangeable ammonium protons.

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
NH	9.20 - 9.80	Broad s	2H	Ammonium protons. Broad due to quadrupole relaxation and exchange.
H-9	3.85 - 3.95	s (or d)	2H	-to-Oxygen and -to-Spiro. Deshielded by ether oxygen. Singlet-like due to lack of adjacent protons on C3.
H-7	3.65 - 3.75	t	2H	-to-Oxygen. Typical ether shift.
H-5	3.15 - 3.25	m	2H	-to-Nitrogen. Shifted downfield by positive charge on N.
H-6	1.80 - 1.95	m	2H	-protons (bridge).
H-1, H-2	0.90 - 1.10	m	4H	Cyclopropane protons. Distinctive high-field region. Slightly deshielded compared to

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			unsubstituted spiro[2.6]nonane due to the inductive effect of the N4 cation.

Key Diagnostic Feature: The coexistence of high-field cyclopropyl signals (~1.0 ppm) with low-field heteroatom-adjacent signals (~3.5-4.0 ppm) confirms the spiro-heterocycle architecture.

C NMR Data (100 MHz, DMSO-)

Position	Shift (, ppm)	Carbon Type	Assignment Logic
C-9	70.5	CH	Ether carbon adjacent to quaternary spiro center.
C-7	68.2	CH	Ether carbon.
C-5	46.8	CH	Amine carbon (shifted by protonation).
C-3	24.5	C	Quaternary spiro carbon. Often low intensity.
C-6	26.1	CH	Bridge methylene.
C-1, C-2	8.5	CH	Cyclopropane carbons. Highly shielded.

Mass Spectrometry (MS) Profile

Mass spectrometry provides the primary confirmation of molecular weight. For the hydrochloride salt, the analysis detects the free base cation.

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- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Monoisotopic Mass (C

  H

  NO): 127.0997 Da.

Fragmentation Pathway

The fragmentation is driven by the release of ring strain from the cyclopropane and the stability of the oxazepane ring.

- Parent Ion:

  m/z.
- Primary Fragment: Loss of C

  H

  (cyclopropane ring opening/ejection) is a common high-energy pathway, though less common in soft ESI.
- Diagnostic Fragment: Cleavage adjacent to the ether oxygen or nitrogen.

Table: Key MS Signals

m/z	Ion Identity	Interpretation
128.1		Base Peak. Protonated molecular ion.
150.1		Sodium adduct (common in unbuffered solvents).
110.1		Loss of water (rare for ethers, but possible if ring opens).

Infrared (IR) Spectroscopy

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The IR spectrum of the hydrochloride salt is distinct from the free base due to the ammonium bands.

- Method: ATR-FTIR (Solid state).

Frequency (cm)	Functional Group	Mode	Description
2400 - 3000	R NH	Stretching	Broad, multiple bands characteristic of amine salts ("Ammonium band"). Overlaps with C-H stretches.
3010 - 3080	Cyclopropane C-H	Stretching	Weak, sharp bands just above 3000 cm .
1100 - 1150	C-O-C	Stretching	Strong ether band.
1580 - 1620	N-H	Bending	Scissoring vibration of the ammonium group.

Experimental Workflow & Quality Control

To ensure data integrity, the following workflow is recommended for validating the identity of 8-Oxa-4-azaspiro[2.6]nonane HCl.

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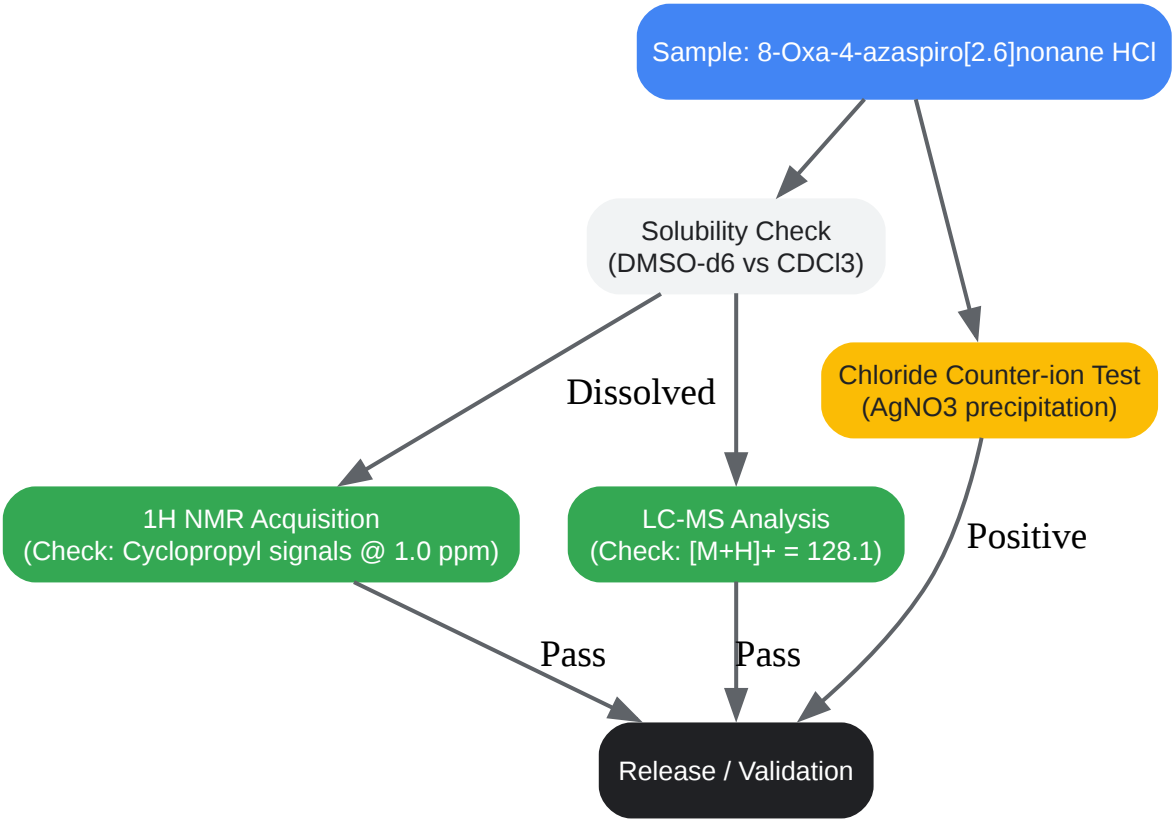

Figure 2: Analytical Validation Workflow for Spiro-Amine Salts.

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Purity Profiling

- Common Impurities:
  - Linear precursors: Check for olefinic protons (5.0 - 6.0 ppm) indicating incomplete cyclopropanation.
  - Solvents: Residual THF or Toluene from synthesis (check 1.7 ppm and 3.6 ppm for THF).
  - Water:[2] Strong signal at 3.33 ppm in DMSO-

    due to the hygroscopic nature of the HCl salt.

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Sources

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